

Validating the PTP1B Inhibitory Activity of KY-226: A Comparative Guide

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Compound of Interest

Compound Name: KY-226

Cat. No.: B608404

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This guide provides a comprehensive comparison of the protein tyrosine phosphatase 1B (PTP1B) inhibitor, **KY-226**, with other notable alternatives. It is designed for researchers, scientists, and drug development professionals, offering objective comparisons supported by experimental data to aid in the evaluation of PTP1B inhibitors for therapeutic development.

Introduction to PTP1B as a Therapeutic Target

Protein tyrosine phosphatase 1B (PTP1B) is a key enzyme that negatively regulates insulin and leptin signaling pathways.[1][2] It does so by dephosphorylating the insulin receptor (IR), its substrates (like IRS-1), and the leptin receptor-associated kinase, JAK2.[3][4][5] Consequently, inhibition of PTP1B is considered a promising therapeutic strategy for treating type 2 diabetes and obesity.[1][6] An effective PTP1B inhibitor is expected to enhance insulin and leptin sensitivity, leading to improved glucose homeostasis and potential weight reduction.

Comparative Analysis of PTP1B Inhibitors

KY-226 is a potent, selective, and orally active allosteric inhibitor of PTP1B.[7] This guide compares its performance with three other PTP1B inhibitors: Trodusquemine (MSI-1436), DPM-1001, and Ertiprotafib. These compounds were selected based on their different mechanisms of action, stages of development, and available data.

Data Presentation

The following tables summarize the key quantitative data for **KY-226** and its comparators.

Table 1: In Vitro Biochemical Comparison of PTP1B Inhibitors

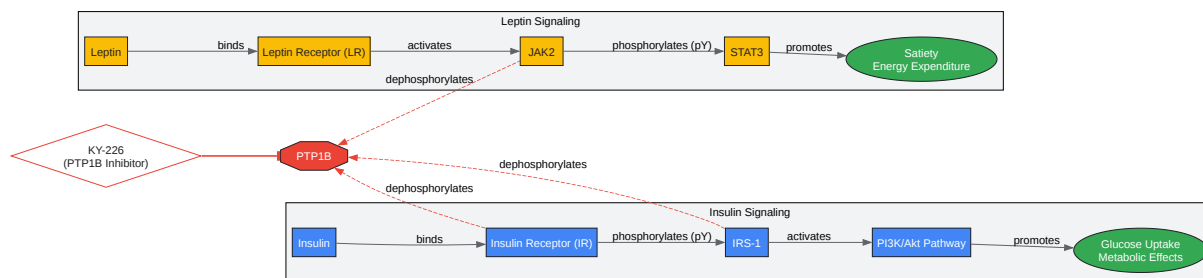
Feature	KY-226	Trodonusquemin e (MSI-1436)	DPM-1001	Ertiprotafib
IC50 Value	0.25 - 0.28 μ M[7] [8][9]	~1 μ M[10][11]	100 nM (after 30 min pre- incubation)[1][12]	1.6 - 29 μ M (assay dependent)[5] [13]
Mechanism	Allosteric, Non- competitive[7][8]	Allosteric, Non- competitive[10] [11]	Allosteric, Non- competitive[1] [12]	Non- competitive[14]
Selectivity	Selective, no PPAR γ agonist activity[7][8]	~200-fold selective over TCPTP[11]	Selective over TCPTP[12]	Also inhibits IKK- β (IC50: 400 nM) and is a dual PPAR α / β agonist (EC50: ~1 μ M) [13][15]
Oral Bioavailability	Orally active[7]	Not orally bioavailable	Orally bioavailable[1] [12]	N/A

Table 2: Summary of In Vivo Effects of PTP1B Inhibitors in Preclinical Models

Feature	KY-226	Trodusquemine (MSI-1436)	DPM-1001	Ertiprotafib
Animal Model(s)	db/db mice, High-fat diet-induced obese mice[8][9]	Diet-induced obese mice, ob/ob mice, db/db mice[10]	Diet-induced obese mice[1][12]	fa/fa rats, ob/ob mice[13][16]
Effect on Body Weight	Decreased body weight gain and fat volume[8][9]	Causes fat-specific weight loss[11]	Leads to ~5% decrease in body weight[1]	No significant change in body weight
Effect on Glucose	Reduced plasma glucose and HbA1c; improved glucose tolerance[7][9]	Rescues hyperglycemia[10]	Improved glucose tolerance and insulin sensitivity[1]	Normalized plasma glucose and insulin levels[15][16]
Effect on Lipids	Reduced plasma triglycerides[9]	N/A	Reduced triglyceride and free fatty acid levels[13]	Reduced triglyceride and free fatty acid levels[13]
Signaling Effects	Increased pIR and pAkt in liver/muscle; increased pSTAT3 in hypothalamus[7][8]	Enhances insulin signaling[10]	Enhanced insulin and leptin signaling[12]	N/A

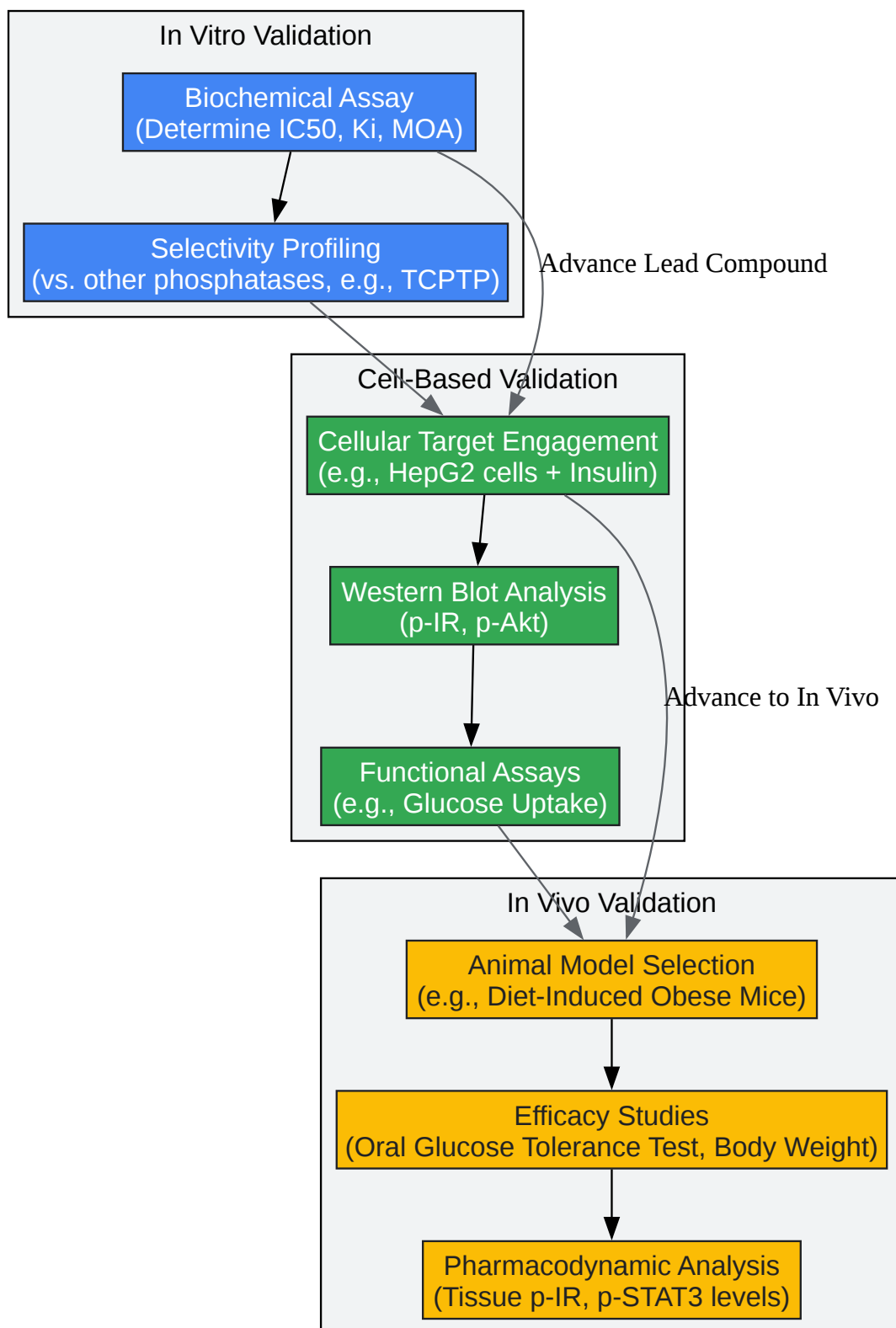
Mandatory Visualization

The diagrams below illustrate key biological and experimental frameworks relevant to the validation of PTP1B inhibitors.



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Caption: PTP1B negatively regulates insulin and leptin signaling pathways.



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